

Navigating the Environmental Profile of Isopropyl Citrate: A Technical Guide

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Compound of Interest

Compound Name: Isopropyl citrate

Cat. No.: B1581182

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This technical guide provides an in-depth analysis of the biodegradability and environmental impact of **isopropyl citrate**. Due to a notable lack of direct experimental data for **isopropyl citrate**, this document leverages a read-across approach, utilizing data from structurally similar citrate esters, namely triethyl citrate and acetyl tributyl citrate, alongside established scientific principles and predictive models. This guide aims to offer a comprehensive understanding for environmental risk assessment and sustainable product development.

Chemical Identity and Composition

Isopropyl citrate is the ester of citric acid and isopropanol. Commercially, it is available as a mixture of mono-, di-, and tri-isopropyl esters of citric acid. The composition of these commercial mixtures can vary.

Table 1: Composition of Commercial **Isopropyl Citrate**

Component	Composition Range 1	Composition Range 2
Monoisopropyl Citrate	65 - 80%	~27%
Diisopropyl Citrate	15 - 30%	~9%
Triisopropyl Citrate	5 - 10%	~2%
Other components	N/A	~62% mono- and diglycerides

Source:[1][2]

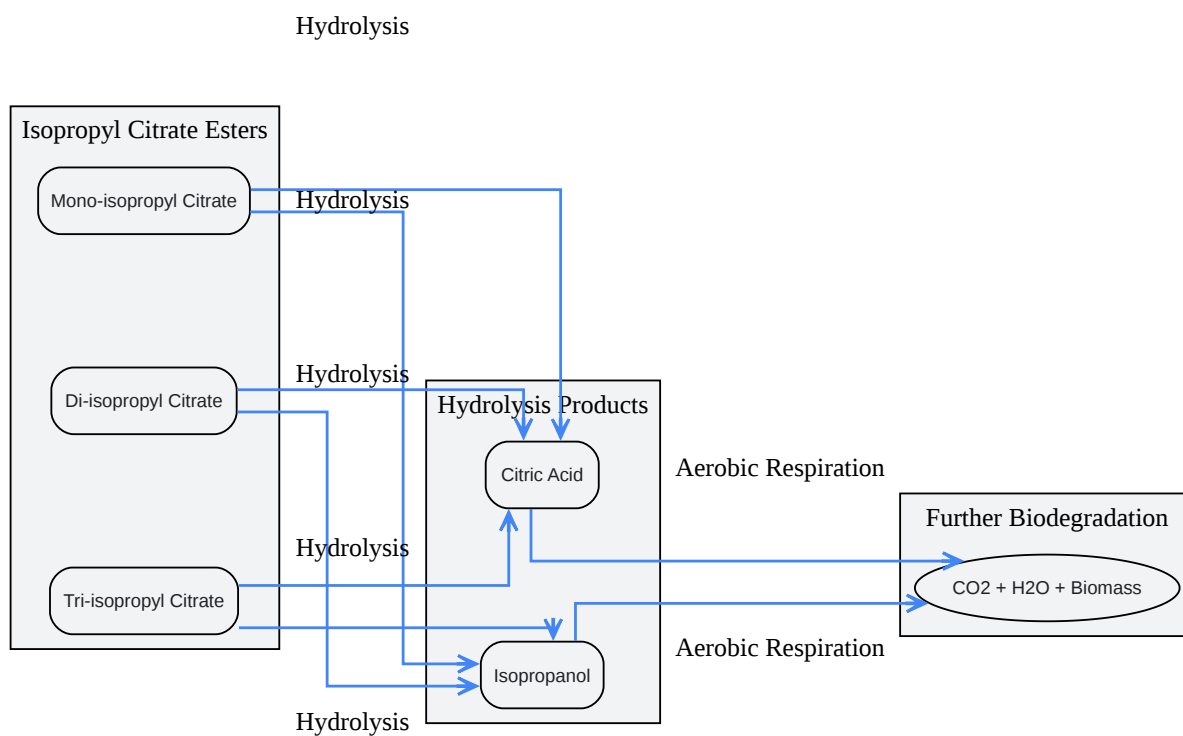
Biodegradability Assessment

Direct experimental data on the ready biodegradability of **isopropyl citrate** is not readily available in the public domain. However, based on the known biodegradability of its constituent parts (citric acid and isopropanol) and data from analogue citrate esters, **isopropyl citrate** is anticipated to be readily biodegradable.

The primary mechanism of biodegradation is expected to be the enzymatic hydrolysis of the ester bonds, releasing citric acid and isopropanol. Both of these hydrolysis products are well-known to be readily biodegradable.

Predicted Biodegradation Pathway

The following diagram illustrates the predicted initial step in the biodegradation of mono-, di-, and tri-**isopropyl citrate**, which is the hydrolysis of the ester linkages.



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Predicted Biodegradation Pathway of **Isopropyl Citrate**.

Biodegradability of Analogue Substances

The following table summarizes the available biodegradability data for structurally similar citrate esters. The data consistently indicate that these citrate esters are readily biodegradable.

Table 2: Ready Biodegradability Data of Analogue Citrate Esters

Substance	Test Guideline	Result	Conclusion
Triethyl Citrate	OECD 301B	>60% in 10 days	Readily biodegradable
Acetyl Tributyl Citrate	Japanese MITI Test (similar to OECD 301C)	82% of ThOD in 4 weeks	Readily biodegradable

Source:[3]

Environmental Fate

The environmental fate of a substance is determined by its mobility, persistence, and potential for bioaccumulation.

Soil Adsorption and Mobility

The soil organic carbon-water partitioning coefficient (Koc) is a key parameter used to predict the mobility of a substance in soil. A low Koc value suggests high mobility, while a high Koc value indicates a tendency to adsorb to soil particles and be less mobile.

Table 3: Soil Adsorption Coefficient (Koc) of Analogue Citrate Esters

Substance	Log Kow	Estimated Koc	Mobility Classification
Triethyl Citrate	~1.16	~20	Very High Mobility
Acetyl Tributyl Citrate	4.90	~3280	Slight Mobility

Source:[1][4]

Based on the data from these analogues, it can be inferred that the mobility of **isopropyl citrate** esters will depend on the degree of esterification. Mono- and di-**isopropyl citrate**, being more polar, are expected to have higher mobility, while tri-**isopropyl citrate** will likely be less mobile.

Ecotoxicity Profile

The ecotoxicity of **isopropyl citrate** has not been extensively studied. However, data from analogue substances suggest a low potential for aquatic toxicity.

Table 4: Aquatic Ecotoxicity Data of Analogue Citrate Esters

Substance	Organism	Test Duration	Endpoint	Value (mg/L)
Triethyl Citrate	Fish (Lepomis macrochirus)	96 h	LC50	38 - 59
Aquatic Invertebrates (Daphnia magna)	48 h	EC50	>100	
Algae	72 h	ErC50	>100	
Acetyl Tributyl Citrate	Fish (Lepomis macrochirus)	96 h	LC50	38 - 60
Aquatic Invertebrates (Daphnia magna)	48 h	EC50	7.8	
Algae	72 h	EC50 (biomass)	11.5	
Algae	72 h	EC50 (growth rate)	74.4	

Source:[2][5]

Standard Experimental Protocol: OECD 301F for Ready Biodegradability

The OECD 301F Manometric Respirometry Test is a standard method to assess the ready biodegradability of chemical substances.

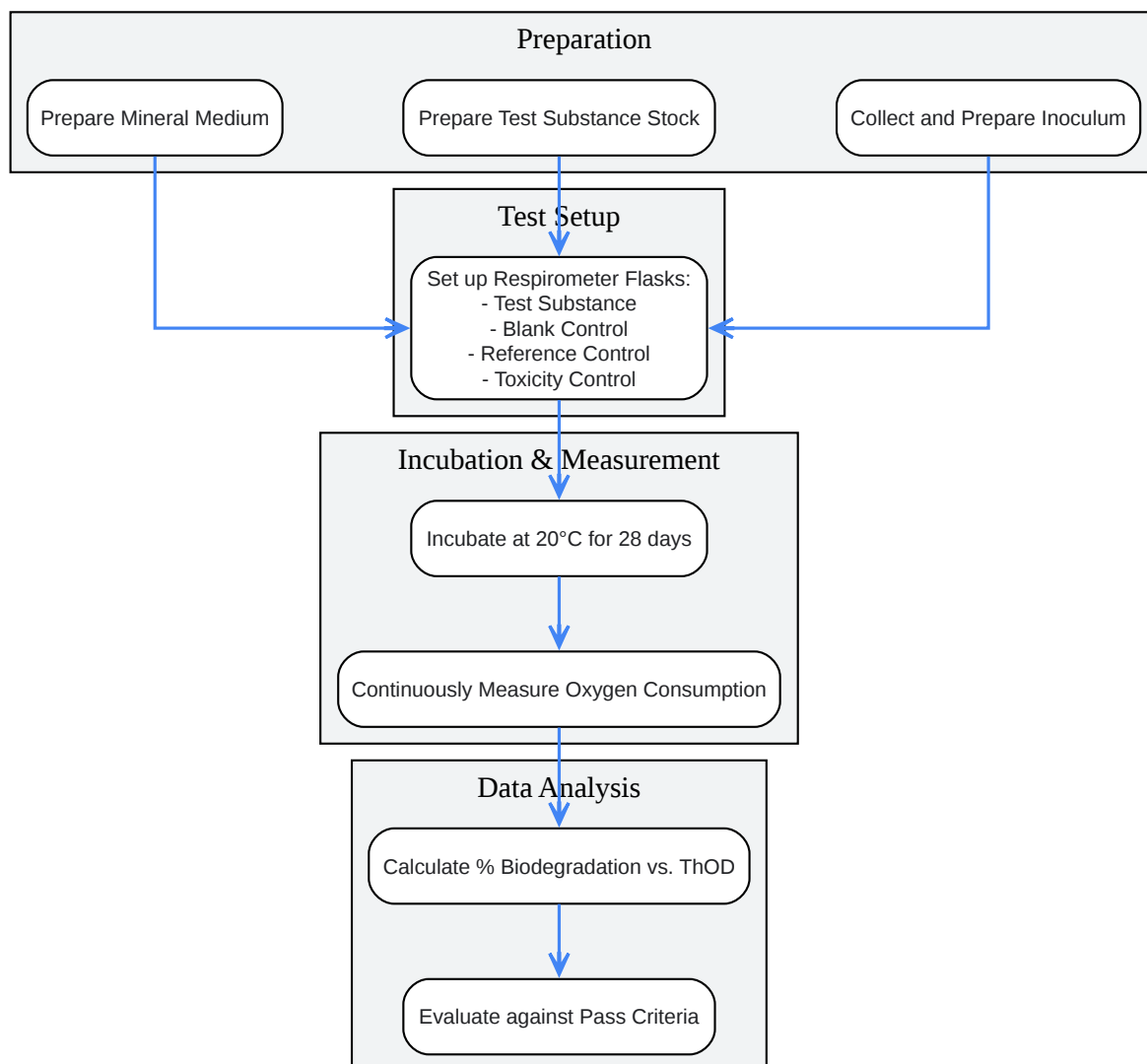
Principle: A solution or suspension of the test substance in a mineral medium is inoculated with a microbial population (e.g., from activated sludge) and incubated under aerobic conditions.

The consumption of oxygen is measured by a manometric device over a 28-day period. The amount of oxygen consumed is compared to the theoretical oxygen demand (ThOD) to determine the percentage of biodegradation.

Key Experimental Parameters:

- Test Substance Concentration: Typically 100 mg/L.
- Inoculum: Activated sludge from a sewage treatment plant, at a concentration of approximately 30 mg/L solids.
- Temperature: 20 ± 1 °C.
- Duration: 28 days.
- Controls:
 - Blank control (inoculum only) to measure endogenous respiration.
 - Reference control (a readily biodegradable substance like sodium benzoate) to verify the activity of the inoculum.
 - Toxicity control (test substance + reference substance) to check for inhibitory effects of the test substance on the microbial population.
- Pass Criteria for Ready Biodegradability: $\geq 60\%$ of ThOD is reached within a 10-day window, which itself is within the 28-day test period.

Experimental Workflow for OECD 301F



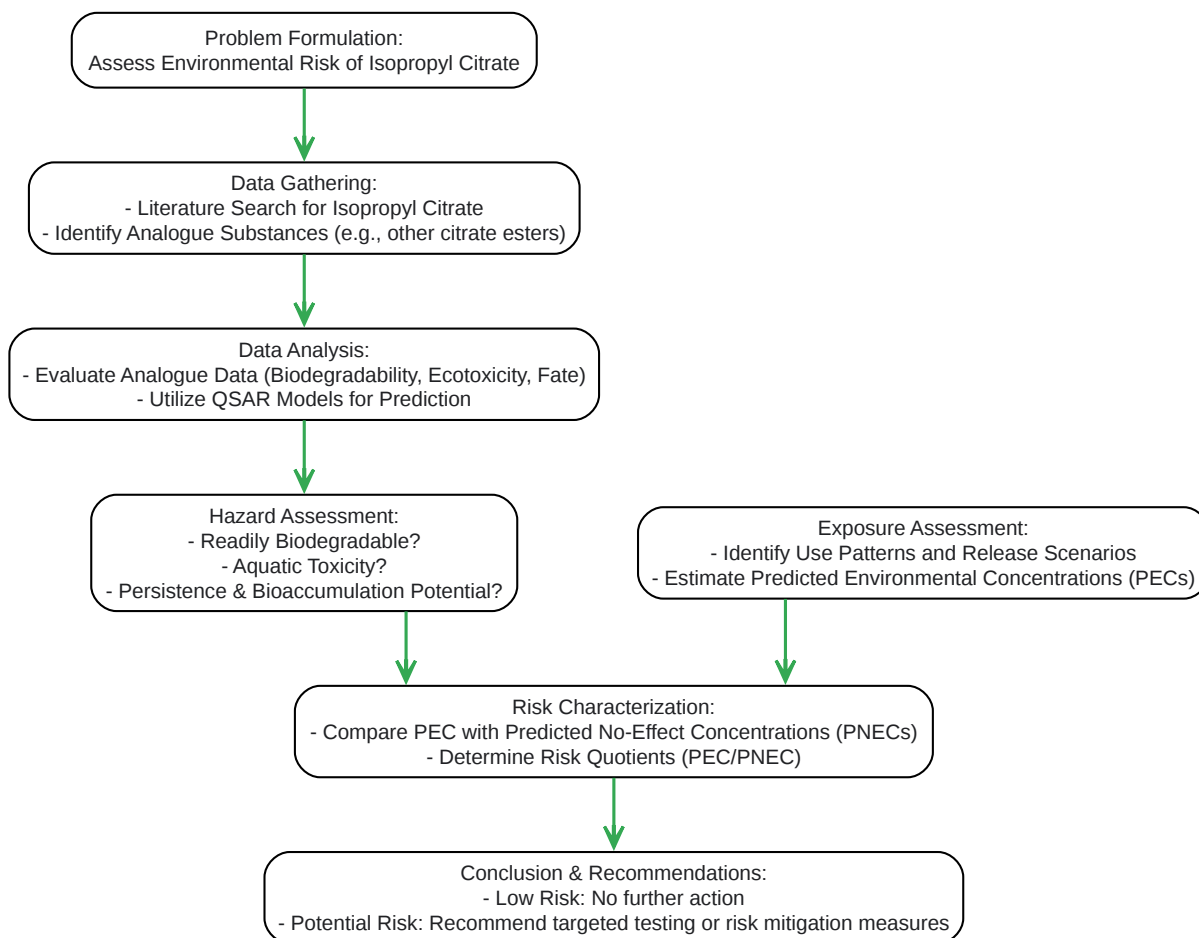
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Experimental Workflow for OECD 301F Test.

Environmental Risk Assessment Workflow

Given the data gaps for **isopropyl citrate**, a logical workflow for its environmental risk assessment would involve a combination of analogue data, predictive models, and, if

necessary, targeted experimental testing.



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Environmental Risk Assessment Logic for **Isopropyl Citrate**.

Conclusion

While direct experimental data on the biodegradability and environmental impact of **isopropyl citrate** are limited, a weight-of-evidence approach using data from structurally similar citrate esters and an understanding of its likely hydrolysis products strongly suggests a favorable environmental profile. **Isopropyl citrate** is expected to be readily biodegradable and to exhibit

low aquatic toxicity. Its mobility in soil is likely to vary depending on the degree of esterification of the specific components in the commercial mixture. For a definitive environmental risk assessment, further experimental studies following standardized guidelines would be beneficial.

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